

physical and chemical properties of 2-Hydroxy-7-O-methylscillascillin

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Compound of Interest

Compound Name: 2-Hydroxy-7-O-methylscillascillin

Cat. No.: B14792251

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In-depth Technical Guide: 2-Hydroxy-7-O-methylscillascillin

A comprehensive analysis of the physical, chemical, and biological properties of **2-Hydroxy-7-O-methylscillascillin** remains challenging due to the limited availability of public-domain scientific literature and experimental data on this specific compound. While a Chemical Abstracts Service (CAS) number has been assigned (52096-50-1), extensive searches have not yielded detailed information regarding its physicochemical characteristics, spectroscopic data, or biological activities.

This guide aims to provide a structured overview of the currently available information and outlines the necessary experimental protocols required for a thorough characterization of **2-Hydroxy-7-O-methylscillascillin**. The content herein is based on general principles of natural product chemistry and drug discovery, and it is intended to serve as a foundational framework for researchers and scientists initiating studies on this molecule.

Physicochemical Properties

Quantitative data on the physical and chemical properties of **2-Hydroxy-7-O-methylscillascillin** are not readily available. The following table summarizes the key parameters that require experimental determination.

Property	Value	Experimental Protocol
Molecular Formula	Not Determined	High-Resolution Mass Spectrometry (HRMS)
Molecular Weight	Not Determined	Mass Spectrometry (MS)
Melting Point	Not Determined	Differential Scanning Calorimetry (DSC) or Melting Point Apparatus
Boiling Point	Not Determined	Not applicable for a likely solid compound; decomposition temperature may be determined by Thermogravimetric Analysis (TGA)
Solubility	Not Determined	Solubility assays in various solvents (e.g., water, DMSO, ethanol, methanol) at different temperatures.
pKa	Not Determined	Potentiometric titration or capillary electrophoresis.
LogP	Not Determined	HPLC-based methods or predictive software (e.g., ALOGPS, ChemDraw).

Spectroscopic Data

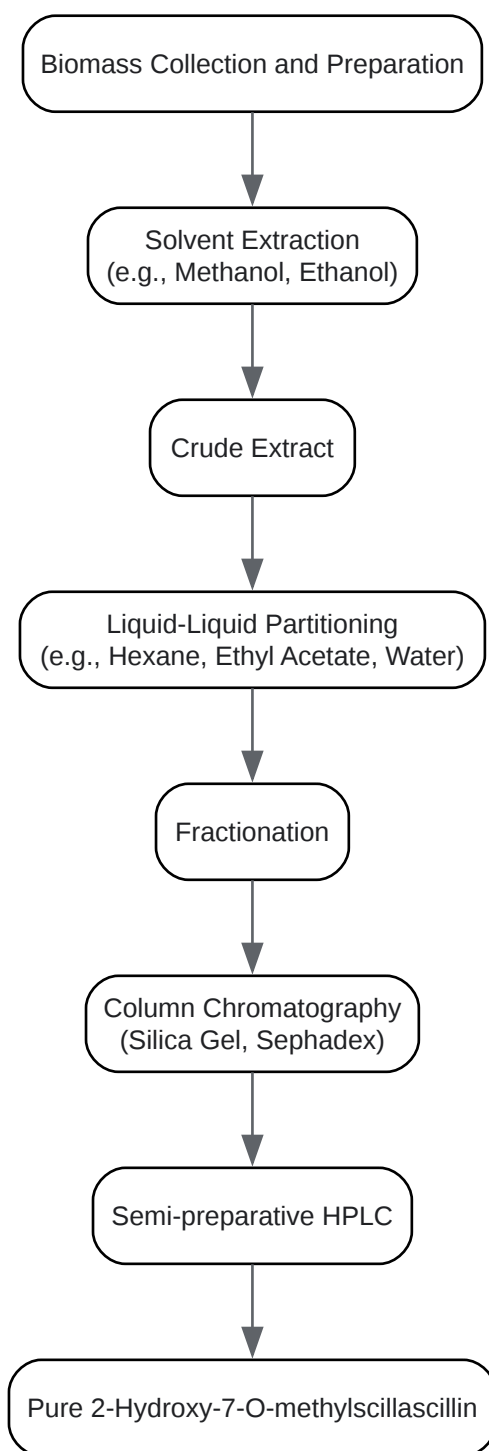
Structural elucidation of **2-Hydroxy-7-O-methylscillascillin** would rely on a combination of spectroscopic techniques.

Spectroscopy	Purpose
^1H NMR	To determine the number and types of protons and their connectivity.
^{13}C NMR	To determine the number and types of carbon atoms.
DEPT	To differentiate between CH , CH_2 , and CH_3 groups.
COSY	To identify proton-proton couplings within the same spin system.
HSQC	To identify one-bond proton-carbon correlations.
HMBC	To identify long-range (2-3 bond) proton-carbon correlations, crucial for connecting different fragments of the molecule.
NOESY	To determine the spatial proximity of protons, aiding in stereochemical assignment.
Infrared (IR)	To identify functional groups (e.g., hydroxyl, carbonyl, ether).
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, providing clues about the molecular structure.
UV-Vis	To identify chromophores within the molecule.

Experimental Protocols

Isolation and Purification

The isolation of **2-Hydroxy-7-O-methylscillascillin** from its natural source would typically involve the following workflow:

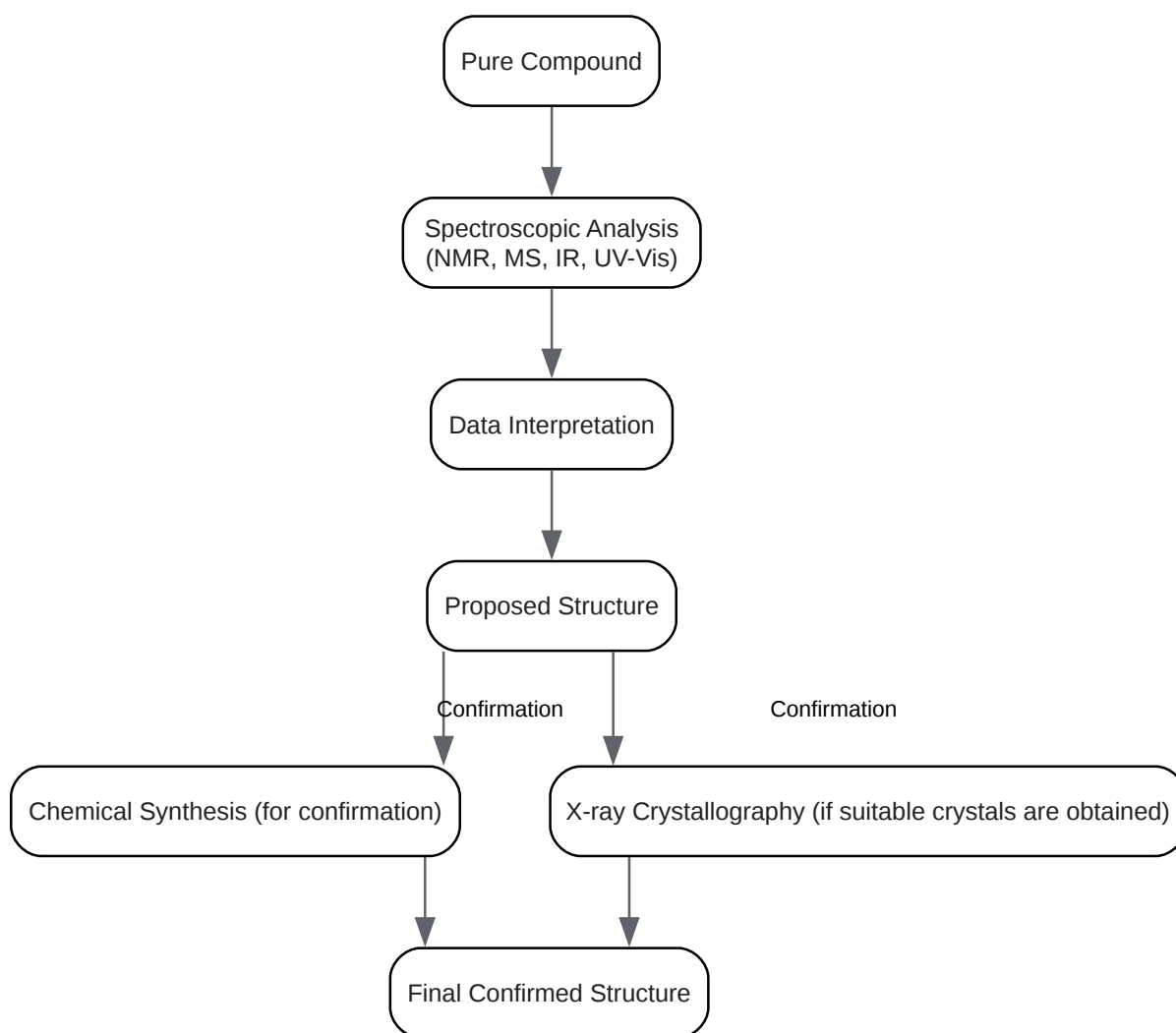


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Figure 1: General workflow for the isolation and purification of a natural product.

Structure Elucidation

The process of determining the chemical structure of the isolated compound is outlined below:



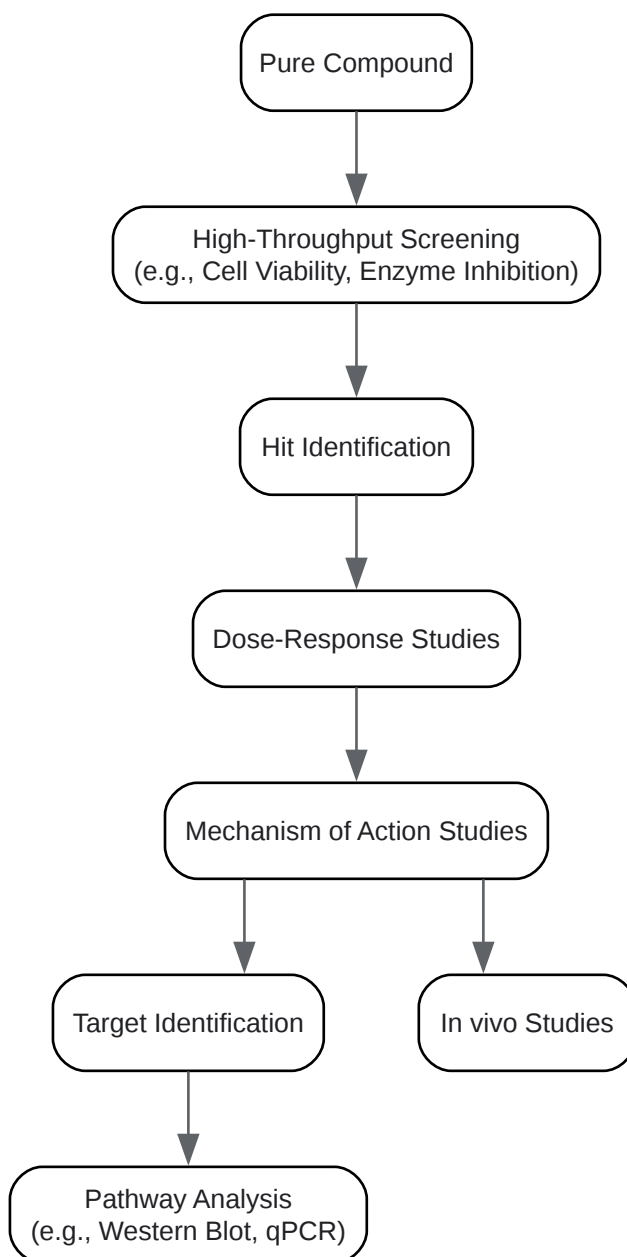
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Figure 2: Logical workflow for the structure elucidation of an unknown compound.

Potential Biological Activity and Signaling Pathways

Information regarding the biological activity and associated signaling pathways of **2-Hydroxy-7-O-methylscillascillin** is not available. Based on the "scillascillin" suffix, it is plausible that this compound belongs to the homoisoflavonoid class of natural products, some of which are known to possess anti-inflammatory, anti-cancer, and anti-microbial properties.

A hypothetical workflow for investigating the biological activity is presented below:



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Figure 3: A general workflow for the investigation of the biological activity of a novel compound.

Conclusion and Future Directions

The current body of knowledge on **2-Hydroxy-7-O-methylscillascillin** is exceptionally limited. The immediate focus for future research should be on the isolation and complete structural characterization of this compound. Once a pure sample is obtained and its structure is unequivocally determined, a systematic investigation of its biological properties can be undertaken. This would involve a broad range of in vitro and in vivo assays to identify any potential therapeutic applications. The data and protocols outlined in this guide provide a roadmap for researchers to begin to unravel the scientific details of this potentially novel natural product.

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